

Structural and Physical Properties: A Tale of Two Cages

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Compound of Interest

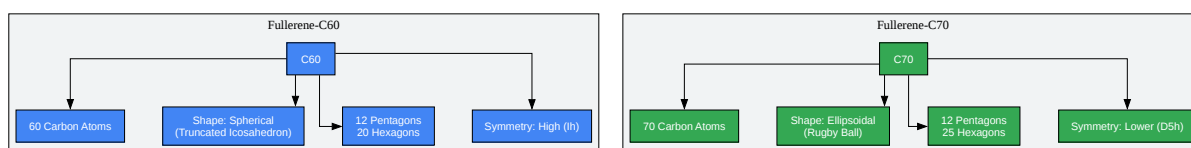
Compound Name: Fullerene-C60

Cat. No.: B1176888

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The fundamental differences between C60 and C70 arise from their distinct molecular structures. C60 is a highly symmetric, spherical molecule, while the addition of 10 carbon atoms gives C70 an elongated, ellipsoidal shape with lower symmetry.[2][4][6] This structural variance directly influences their physical and chemical behaviors.

C60 consists of 60 carbon atoms forming a truncated icosahedron composed of 12 pentagons and 20 hexagons.[4][7] In contrast, C70 is composed of 70 carbon atoms arranged into 12 pentagons and 25 hexagons.[2][5] The higher symmetry of C60 contributes to its greater stability compared to the less symmetric C70.[4] Solutions of pure C60 exhibit a deep purple or violet color, whereas C70 solutions are reddish-brown.[8]



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Fig. 1: Core structural differences between C60 and C70 fullerenes.

Table 1: Comparison of Structural and Physical Properties

Property	Fullerene-C60	Fullerene-C70
Number of Carbon Atoms	60[4]	70[4]
Molecular Weight	720.6 g/mol [9]	840.8 g/mol
Shape/Geometry	Spherical (Truncated Icosahedron)[2][4]	Ellipsoidal (Rugby ball-like)[4][5]
Pentagonal Rings	12[7]	12[5]
Hexagonal Rings	20[7]	25[5]
Symmetry Group	Icosahedral (Ih)[10][11]	D5h[6][11]
Diameter	~0.7 nm[2][4]	~0.71 nm x ~0.79 nm (elongated)[2]
Color in Solution	Purple / Violet[8]	Reddish-Brown[8]

Electronic and Optical Properties

The differences in symmetry and structure between C60 and C70 lead to distinct electronic and optical properties. Both molecules are excellent electron acceptors, a property that makes them valuable as n-type materials in applications like organic photovoltaics.[2] However, C70 generally exhibits a higher electron affinity than C60, making it more reactive in certain chemical reactions.[4]

The high symmetry of C60 results in many dipole-forbidden electronic transitions at low excitation energies, making its spectra unique.[11][12] In contrast, the lower symmetry of C70 allows for more electronic transitions in the low-energy region.[11][12] A key practical consequence is that C70 absorbs light over a broader spectrum, particularly in the visible range, which can lead to higher efficiencies in solar energy and photodetector applications.[2][4]

Table 2: Comparison of Electronic and Optical Properties

Property	Fullerene-C60	Fullerene-C70
Electron Affinity	2.6 - 2.8 eV[10]	Higher than C60[4]
Reactivity	Less reactive, more stable[4]	More reactive[4]
Absorption Spectrum	Strong UV absorption, distinct peaks[2][4]	Broader absorption, stronger in the visible range[2][4]
Key Application Feature	Classic electron acceptor in OPVs[2]	Higher efficiency in solar cells due to broader absorption[2]

Solubility in Organic Solvents

Pristine fullerenes are hydrophobic and insoluble in water but show solubility in various organic solvents.[2][13] Their poor solubility can be a limiting factor in research and applications.[14] Generally, both are soluble in aromatic solvents like toluene and o-xylene, and in carbon disulfide (CS₂).[2][15]

Interestingly, the solubility of C60 can show anomalous temperature dependence, with a maximum solubility observed around 0 °C in toluene and carbon disulfide, and around 30 °C in o-xylene.[15][16] In contrast, C70's solubility behaves more conventionally, increasing with temperature in these solvents.[16]

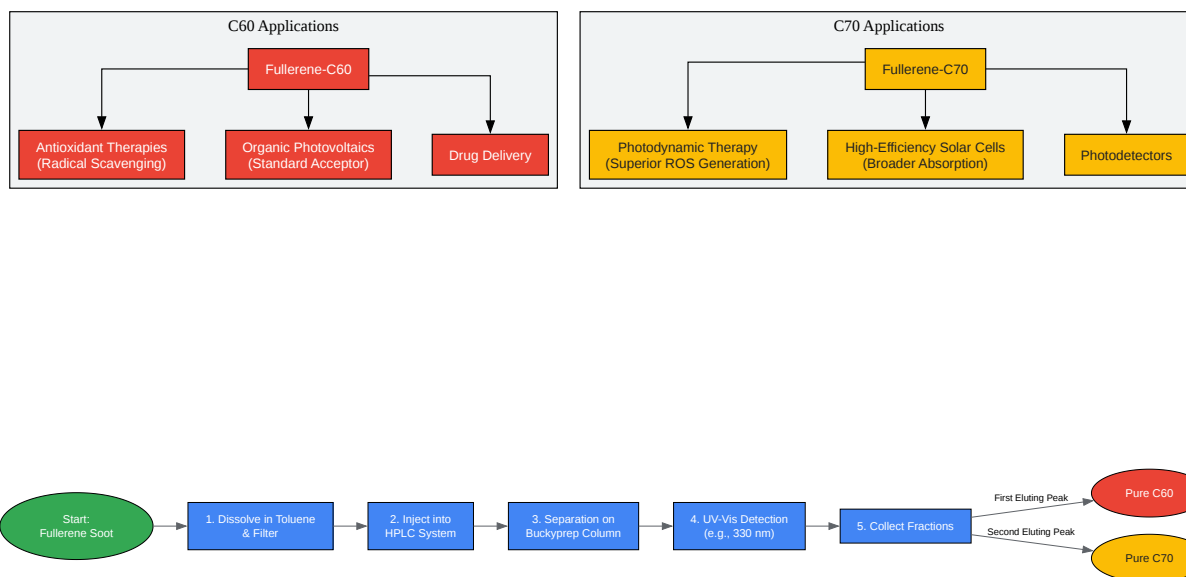
Table 3: Solubility in Common Organic Solvents at Room Temperature

Solvent	C60 Solubility (mg/mL)	C70 Solubility (mg/mL)
Toluene	~2.8[15][16]	~1.3[15][16]
o-Xylene	~5.2[15][16]	~3.6[15][16]
Carbon Disulfide (CS ₂)	~7.9[15][16]	~9.0[15][16]

Comparative Biomedical Potential

In the biomedical field, the unique properties of fullerenes are actively being explored for drug delivery, antioxidant therapies, and photodynamic therapy (PDT).[13][17]

- **Antioxidant Activity:** Both fullerenes are potent radical scavengers due to their high electron affinity, making them effective antioxidants.[2][17] C60, in particular, has been widely studied for its ability to neutralize free radicals and reduce oxidative stress.[17][18]
- **Photodynamic Therapy (PDT):** In PDT, a photosensitizer generates reactive oxygen species (ROS) upon light exposure to kill cancer cells.[13] Due to its superior light absorption over a broader spectrum, C70 is often considered a more efficient photosensitizer than C60 for PDT applications.[2][4]
- **Drug Delivery:** Functionalized fullerenes can be made water-soluble and used to carry drugs across cell membranes.[2][19] The larger surface area of C70 could potentially allow for different drug loading capacities or surface modifications compared to C60.
- **Toxicity:** The toxicity of fullerenes is a complex and debated topic, often dependent on factors like derivatization, aggregation state, and solvent purity.[20] Studies on orally administered C60 dissolved in olive oil have shown a lack of acute toxicity in rats.[20] Similarly, a mixture of C60 and C70 in olive oil showed no genotoxic activity in mice under specific experimental conditions.[21] However, pristine fullerenes are hydrophobic, and their interaction with biological systems requires careful functionalization to improve biocompatibility.[18]



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